

3-(Aminosulfonyl)-4-chlorobenzoic acid

solubility DMSO methanol

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Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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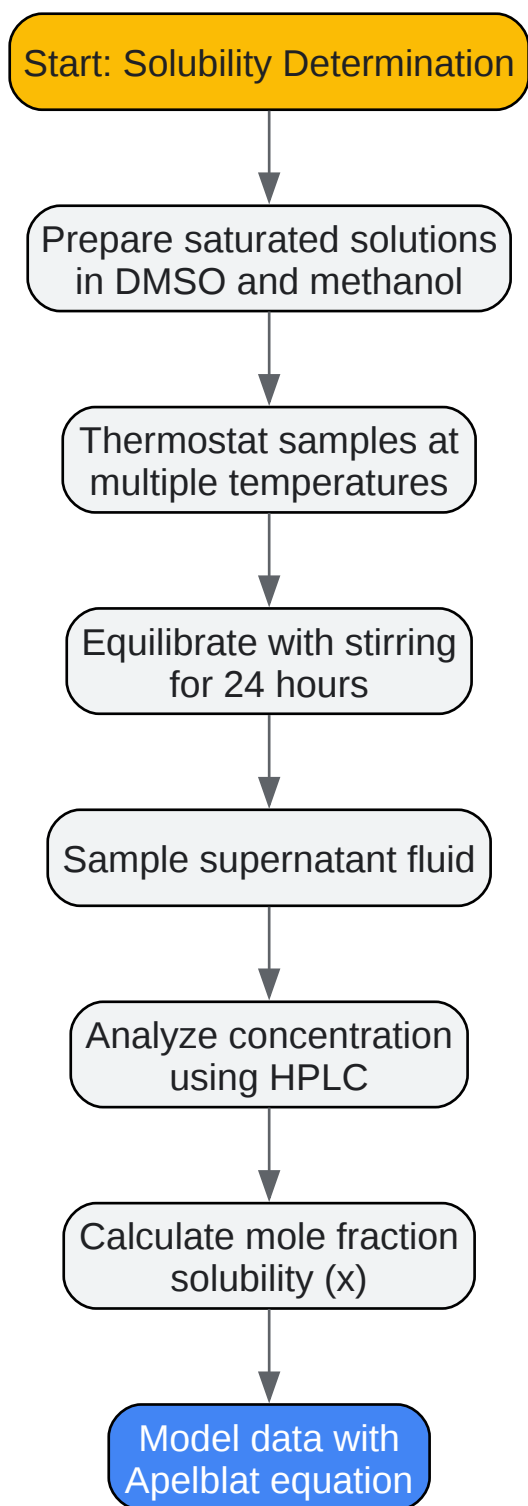
Chemical Profile and Qualitative Solubility

The compound **3-(Aminosulfonyl)-4-chlorobenzoic acid** (CAS No. 1205-30-7), is a solid with a melting point of **256-258 °C** [1] [2]. The available data provides only qualitative solubility information, as shown in the table below:

Property	Value	Source / Context
CAS Number	1205-30-7	[1] [2] [3]
Molecular Formula	C ₇ H ₆ ClNO ₄ S	[1] [2] [3]
Molecular Weight	235.64 g/mol	[1] [2] [3]
Melting Point	256-258 °C (lit.)	[1] [2]
Solubility in DMSO	Slightly soluble	[1]
Solubility in Methanol	Slightly soluble	[1]

Proposed Experimental Workflow for Solubility Determination

Since quantitative data is not available, determining the solubility would require experimental measurement. The workflow below outlines a standard methodology based on a similar published study [4]. You would need to optimize the specific conditions for 3-(Aminosulfonyl)-4-chlorobenzoic acid.



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Experimental workflow for solubility determination.

Detailed Protocol

• Materials and Preparation

- **Compound:** 3-(Aminosulfonyl)-4-chlorobenzoic acid, purified to a high standard (e.g., $\geq 98\%$) [2].
- **Solvents:** Anhydrous DMSO and methanol of analytical grade.
- **Equipment:** Thermostatted water bath, HPLC system, analytical balance.

• Saturation and Equilibration

- Add an excess amount of the solid compound to vials containing each solvent [4].
- Seal the vials and place them in a thermostatted water bath. A relevant temperature range for crystallization processes is typically 278.15 K to 313.15 K (5°C to 40°C) [4].
- Agitate the mixtures continuously for at least 24 hours to ensure solid-liquid equilibrium is reached [4].

• Sampling and Analysis

- After equilibration, allow the undissolved solid to settle. Withdraw a sample of the supernatant liquid, ensuring no solid particles are collected [4].
- Dilute the sample appropriately with a compatible solvent and analyze it using a calibrated High-Performance Liquid Chromatography (HPLC) system to determine the concentration of the dissolved compound [4].

• Data Processing

- Calculate the mole fraction solubility (x) from the concentration data.
- The mole fraction solubility can then be correlated with temperature using thermodynamic models such as the **Modified Apelblat equation** [4].

A Path Forward for Researchers

To obtain the specific data you require, consider these approaches:

- **Experimental Measurement:** The protocol above provides a starting point for generating the data in-house.
- **Specialized Databases:** Search dedicated scientific databases (e.g., PubChem, SciFinder) for potentially published solubility data.

- **Supplier Inquiry:** Contact technical support at chemical suppliers like Sigma-Aldrich [2] or TCI Chemicals [1], as they may have additional unpublished technical data.

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References

1. 4-Chloro-5-sulphamoylbenzoic acid | 1205-30-7 [chemicalbook.com]
2. 4-Chloro-3-sulfamoylbenzoic acid 98 1205-30-7 [sigmaaldrich.com]
3. 3-(Aminosulfonyl)-4-chlorobenzoic Acid [cymitquimica.com]
4. Solubility determination and thermodynamic modelling for ... [sciencedirect.com]

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